

Application Notes and Protocols for Manipulating Ytterbium-171 Qubits

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Compound of Interest

Compound Name: Ytterbium-171

Cat. No.: B1261637

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These application notes provide a detailed overview of the protocols for the coherent manipulation of **Ytterbium-171** (^{171}Yb) qubits. The unique electronic structure of ^{171}Yb , with its nuclear spin-1/2, offers a highly coherent and controllable qubit system, making it a leading platform for quantum computing and simulation.[1] This document outlines the fundamental procedures for qubit initialization, single-qubit gate operations, two-qubit entangling gates, and high-fidelity readout.

Ytterbium-171 Qubit Properties

The choice of ^{171}Yb as a qubit is motivated by its advantageous atomic structure. The qubit is encoded in the hyperfine "clock" states of the ground electronic state, which are first-order insensitive to magnetic field fluctuations, leading to long coherence times.[2]

Property	Value	Reference
Nuclear Spin (I)	1/2	[2]
Qubit States	$2S_{1/2}, F=0, mF=0$ () and $2S_{1/2}, F=1, mF=0$ ()	
T1 Coherence Time	> 1 hour	[3]
T2* Coherence Time	~1 second	
Single-Qubit Gate Fidelity	> 99.9%	[4]
Two-Qubit Gate Fidelity	> 99.7%	[5]

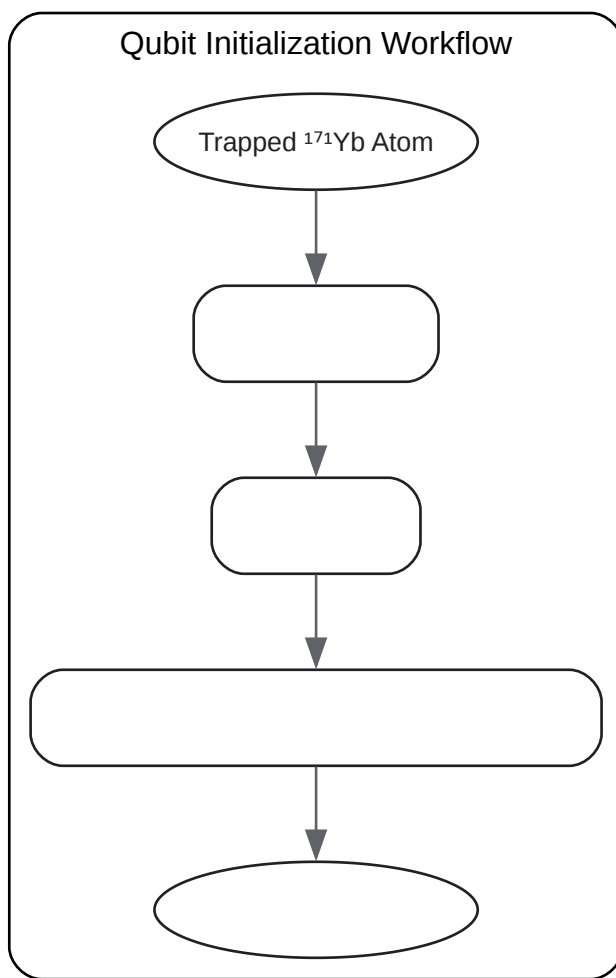
Experimental Protocols

Qubit Initialization: Optical Pumping

Qubit initialization is achieved through optical pumping to prepare the atom in the $|0\rangle$ state with high fidelity. This process involves driving specific hyperfine transitions to systematically move the population out of the $F=1$ manifold.[2]

Protocol:

- Doppler Cooling: A laser tuned to the $2S_{1/2} \leftrightarrow 2P_{1/2}$ transition at 369.53 nm is used for Doppler cooling of the trapped ^{171}Yb ion.[2]
- Repumping: A repumping laser at 935 nm is used to prevent population trapping in the $2D_{3/2}$ state.
- State Preparation:
 - A σ^- polarized laser beam, resonant with the $2S_{1/2}, F=1 \rightarrow 2P_{1/2}, F=0$ transition, is applied.
 - This optically pumps the atom, which will eventually decay into the $2S_{1/2}, F=0, mF=0$ state ($|0\rangle$), which is a dark state for this transition.
 - The process is continued until a high probability of the atom being in the $|0\rangle$ state is achieved.



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Qubit Initialization Workflow

Single-Qubit Gates: Microwave and Optical Control

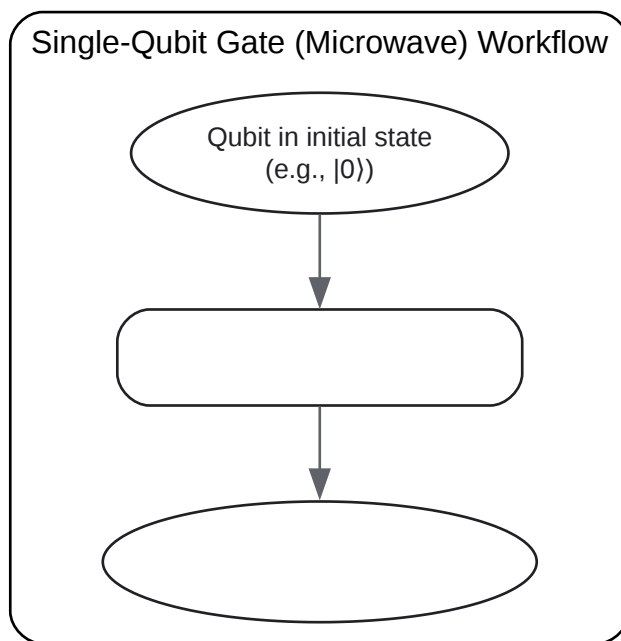
Single-qubit rotations are performed by applying resonant microwave or optical fields to drive transitions between the $|0\rangle$ and $|1\rangle$ states.

Microwave fields offer a robust method for global single-qubit rotations.

Protocol:

- **Microwave Field Application:** A microwave field at approximately 12.6 GHz, resonant with the $|0\rangle \leftrightarrow |1\rangle$ hyperfine splitting, is applied to the qubit.

- Rabi Oscillations: The duration and phase of the microwave pulse determine the rotation angle and axis on the Bloch sphere. For example, a ' π -pulse' inverts the qubit state from $|0\rangle$ to $|1\rangle$ or vice versa.[6]
- Pulse Shaping: To achieve high fidelity, the microwave pulses can be shaped (e.g., Gaussian or DRAG pulses) to minimize off-resonant excitation and other errors.[7]



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Single-Qubit Microwave Gate

For individual addressing of qubits in an array, focused laser beams can be used to perform single-qubit gates via two-photon Raman transitions.

Protocol:

- Raman Lasers: Two laser beams with a frequency difference matching the qubit splitting (12.6 GHz) are used.
- Individual Addressing: The beams are focused onto a single ion to drive a local rotation.

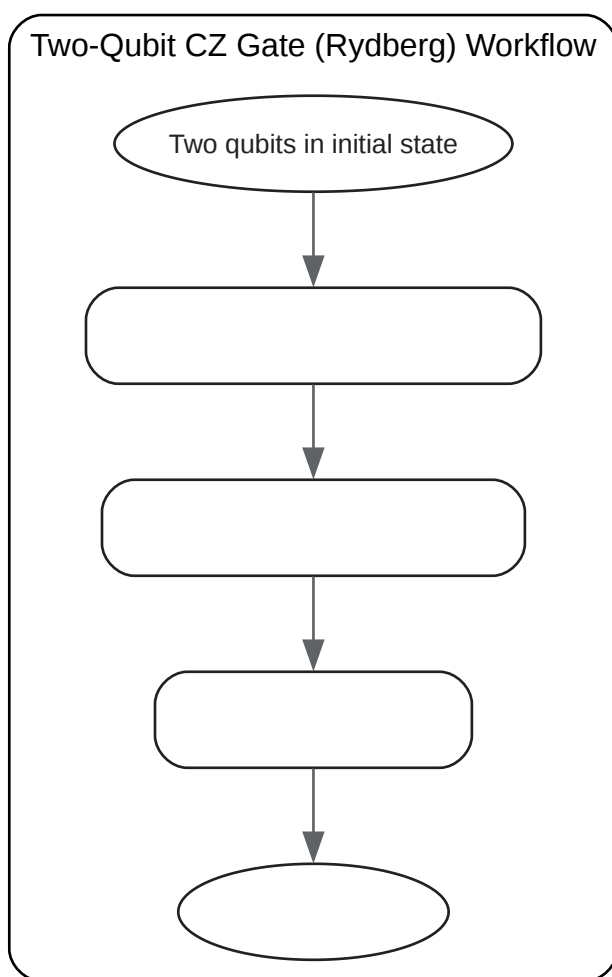
- AC Stark Shift Compensation: The laser intensities and detunings are carefully controlled to minimize AC Stark shifts on neighboring qubits.

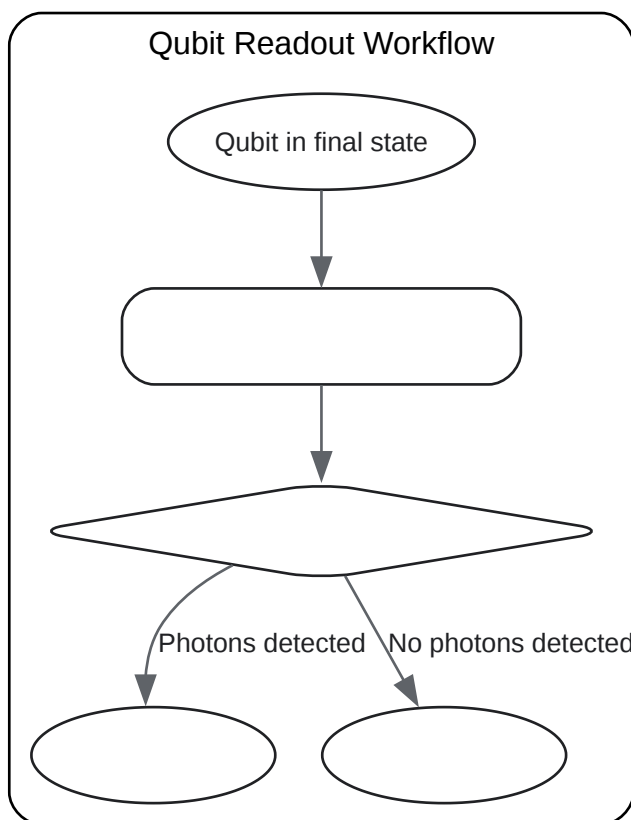
Two-Qubit Gates: Rydberg-Mediated Interactions

Entangling gates between two qubits are a crucial component of a universal quantum computer. In neutral atom systems, this is often achieved through the Rydberg blockade mechanism.[\[8\]](#)[\[9\]](#)

Protocol:

- State-Selective Excitation: A laser is used to excite one of the qubit states (e.g., $|1\rangle$) of a "control" atom to a highly excited Rydberg state.
- Rydberg Blockade: If a neighboring "target" atom is also in the $|1\rangle$ state, its excitation to the Rydberg state is suppressed due to the strong interaction between the two Rydberg atoms (Rydberg blockade).
- Conditional Phase Gate (CZ):
 - A π -pulse is applied to the control qubit, exciting it to the Rydberg state if it is in $|1\rangle$.
 - A 2π -pulse is applied to the target qubit. If the control qubit is in the Rydberg state, the target qubit's state is unchanged but acquires a phase shift. If the control qubit is not in the Rydberg state, the target qubit undergoes a full 2π rotation and acquires no net phase.
 - A final π -pulse is applied to the control qubit to de-excite it from the Rydberg state.
- CNOT Gate: A CNOT gate can be constructed from a CZ gate by applying single-qubit Hadamard gates to the target qubit before and after the CZ gate.[\[10\]](#)





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References

- 1. Ytterbium-171 qubit - QSNP [qsnp.eu]
- 2. jdsmith.math.iastate.edu [jdsmith.math.iastate.edu]
- 3. researchgate.net [researchgate.net]
- 4. physicsworld.com [physicsworld.com]
- 5. High-fidelity universal gates in the 171Yb ground state nuclear spin qubit [arxiv.org]
- 6. ijsrp.org [ijsrp.org]

- 7. Improving quantum gate fidelities by using a qubit to measure microwave pulse distortions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. An architecture for two-qubit encoding in neutral ytterbium-171 atoms [arxiv.org]
- 9. An architecture for two-qubit encoding in neutral ytterbium-171 atoms [arxiv.org]
- 10. researchgate.net [researchgate.net]
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